

An In-depth Technical Guide to 1-Hexen-3-ol

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Compound of Interest

Compound Name: 1-Hexen-3-OL

Cat. No.: B1581649

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This technical guide provides a comprehensive overview of **1-hexen-3-ol**, including its chemical identity, physicochemical properties, and detailed experimental protocols for its synthesis and analysis. This document is intended for researchers, scientists, and professionals in the fields of chemistry and drug development.

Chemical Identity

The nomenclature and various identifiers for **1-hexen-3-ol** are crucial for accurate documentation and research.

IUPAC Name: hex-1-en-3-ol[1][2]

Synonyms:

- Propylvinylcarbinol[1][2][3]
- 3-Hydroxy-1-hexene[1][2][3]
- 1-Vinylbutanol[1][4]
- Propyl vinyl carbinol[1][4]
- 1-Vinylbutan-1-ol[1][4]
- Hex-1-en-3-ol[1][2][3]
- 1-Hexene-3-ol[1][3]

Physicochemical Properties

A summary of the key physical and chemical properties of **1-hexen-3-ol** is presented in the table below. This data is essential for its handling, storage, and application in experimental settings.

| Property | Value | Source |
|-------------------|----------------------------------|---|
| Molecular Formula | C ₆ H ₁₂ O | [1] [5] |
| Molar Mass | 100.16 g/mol | [1] [5] |
| Appearance | Clear, colorless liquid | [1] [6] |
| Density | 0.834 g/mL at 25 °C | [5] [7] |
| Boiling Point | 134-135 °C | [5] [7] |
| Flash Point | 35 °C (95 °F) | [5] |
| Water Solubility | Insoluble | [1] [5] |
| Refractive Index | 1.427-1.430 at 20 °C | [5] [6] |
| CAS Number | 4798-44-1 | [1] [3] |

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **1-hexen-3-ol** are provided below. These protocols are based on established chemical principles and analytical techniques.

Synthesis of 1-Hexen-3-ol via Grignard Reaction

A common and effective method for the synthesis of **1-hexen-3-ol** is the Grignard reaction. This involves the nucleophilic addition of a propylmagnesium bromide Grignard reagent to acrolein.

Materials:

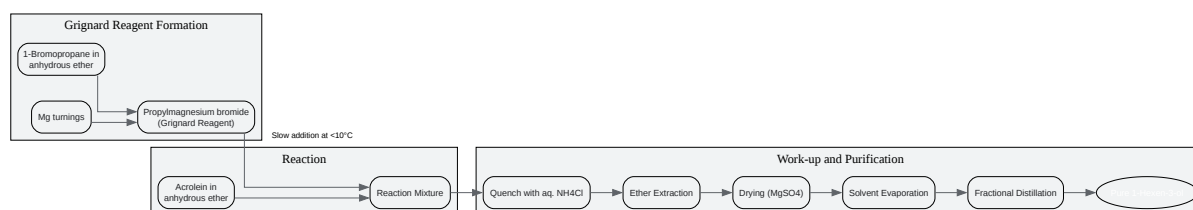
- Magnesium turnings

- 1-Bromopropane
- Anhydrous diethyl ether
- Acrolein (freshly distilled)
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate

Procedure:

- Preparation of Grignard Reagent:
 - In a flame-dried, three-necked flask equipped with a dropping funnel, reflux condenser, and a magnetic stirrer, add magnesium turnings.
 - Add a small crystal of iodine to activate the magnesium.
 - Prepare a solution of 1-bromopropane in anhydrous diethyl ether in the dropping funnel.
 - Add a small amount of the 1-bromopropane solution to the magnesium. The reaction is initiated when the color of the iodine disappears and bubbling is observed.
 - Slowly add the remaining 1-bromopropane solution to maintain a gentle reflux.
 - After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete formation of the propylmagnesium bromide.
- Reaction with Acrolein:
 - Cool the Grignard reagent solution in an ice bath.
 - Prepare a solution of freshly distilled acrolein in anhydrous diethyl ether.
 - Add the acrolein solution dropwise to the cooled Grignard reagent with vigorous stirring. Maintain the temperature below 10 °C.

- After the addition is complete, allow the mixture to warm to room temperature and stir for an additional hour.
- Work-up and Purification:
 - Pour the reaction mixture slowly into a beaker containing a saturated aqueous solution of ammonium chloride and crushed ice.
 - Separate the ether layer and extract the aqueous layer with diethyl ether.
 - Combine the organic layers and wash with brine.
 - Dry the ether solution over anhydrous magnesium sulfate.
 - Filter the solution and remove the diethyl ether by rotary evaporation.
 - Purify the crude **1-hexen-3-ol** by fractional distillation.



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Synthesis of **1-Hexen-3-ol** via Grignard Reaction.

Analysis of 1-Hexen-3-ol by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the identification and quantification of volatile compounds like **1-hexen-3-ol**. A typical workflow for its analysis is described below.

Sample Preparation (Headspace Solid-Phase Microextraction - HS-SPME):

- Place a known amount of the sample containing **1-hexen-3-ol** into a headspace vial.
- Add a saturated solution of sodium chloride to increase the volatility of the analyte.
- If quantification is required, add a suitable internal standard.
- Seal the vial and place it in a heated autosampler tray (e.g., at 60°C) for a defined period (e.g., 30 minutes) to allow for equilibration.
- Expose a SPME fiber (e.g., DVB/CAR/PDMS) to the headspace of the vial to adsorb the volatile compounds.

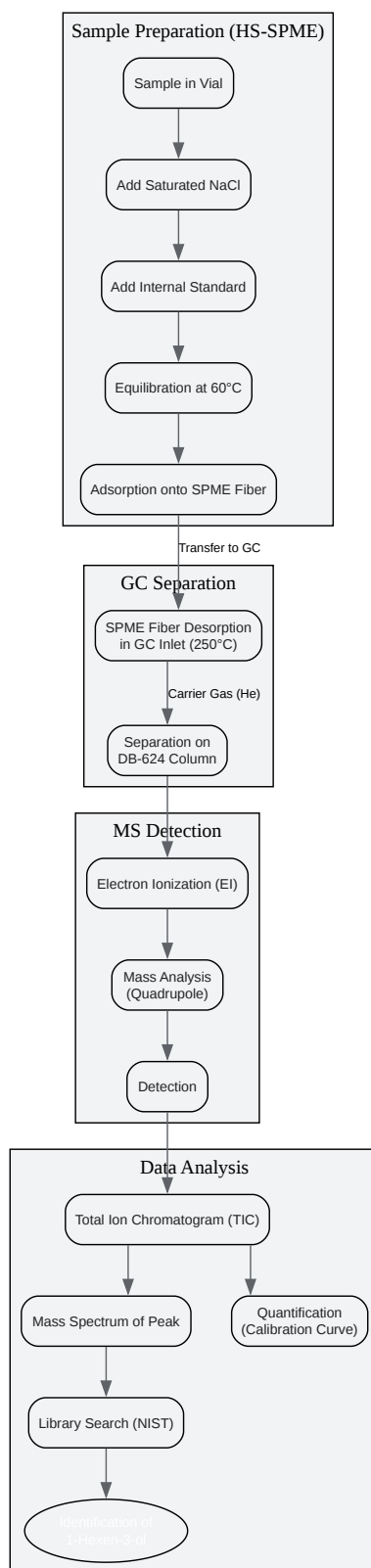
GC-MS Parameters:

- Gas Chromatograph (GC):
 - Injection Mode: Splitless
 - Inlet Temperature: 250 °C
 - Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min)
 - Column: A mid-polarity column (e.g., DB-624 or equivalent) is suitable. A common dimension is 30 m x 0.25 mm ID x 1.4 µm film thickness.
 - Oven Program:
 - Initial temperature: 40 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 200 °C

- Final hold: 2 minutes at 200 °C
- Mass Spectrometer (MS):
 - Ionization Mode: Electron Ionization (EI) at 70 eV
 - Ion Source Temperature: 230 °C
 - Quadrupole Temperature: 150 °C
 - Acquisition Mode: Full scan (e.g., m/z 35-200) for identification. Selected Ion Monitoring (SIM) can be used for quantification for higher sensitivity.

Data Analysis:

- The obtained mass spectrum of the chromatographic peak corresponding to **1-hexen-3-ol** is compared with a reference library (e.g., NIST) for identification.
- The fragmentation pattern should be consistent with the structure of **1-hexen-3-ol**.
- For quantification, a calibration curve is generated using standards of known concentrations.



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Workflow for the Analysis of **1-Hexen-3-ol** by GC-MS.

Safety and Handling

1-Hexen-3-ol is a flammable liquid and vapor. It should be kept away from heat, sparks, open flames, and hot surfaces. Use in a well-ventilated area and take precautionary measures against static discharge. Personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn when handling this chemical.

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